

Technical Guide: Characterization and Purity Standards for (E)-3-Iodoacrylic Acid

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Compound of Interest

Compound Name: (E)-3-Iodoacrylic acid

CAS No.: 6372-02-7

Cat. No.: B1585797

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Executive Summary: The "Bottom Line" for Purity

For researchers utilizing **(E)-3-iodoacrylic acid** (CAS: 6372-02-7) as a fragment in cross-coupling reactions (e.g., Sonogashira, Suzuki), the melting point is the primary rapid indicator of stereochemical purity.

- High-Purity (E)-Isomer Target: 147°C – 149°C (Sharp range indicates >98% stereopurity).
- Major Impurity ((Z)-Isomer): 63°C – 65°C.
- Critical Observation: A melting point depression or a wide range (e.g., 130–140°C) typically indicates contamination with the kinetic (Z)-isomer or residual solvent.

Recommendation: If your sample begins melting below 140°C, perform a recrystallization from water immediately to remove the highly soluble (Z)-isomer before proceeding to sensitive catalytic steps.

Comparative Physical Data: Isomers and Analogs

The stereochemical configuration of 3-haloacrylic acids drastically affects their solid-state packing and, consequently, their melting points. The (E)-isomer (trans) packs more efficiently than the (Z)-isomer (cis), resulting in a significantly higher melting point.

Table 1: Melting Point Comparison of Haloacrylic Acids

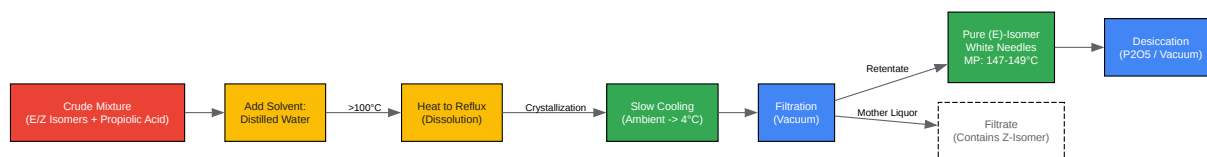
Compound	Configuration	Structure	Melting Point Range (°C)	Solubility (Water)	CAS No.[1]
(E)-3-Iodoacrylic acid	Trans	Linear/Planar	147 – 149	Low (Cold), High (Hot)	6372-02-7
(Z)-3-Iodoacrylic acid	Cis	Bent	63 – 65	High	6214-35-3
(E)-3-Bromoacrylic acid	Trans	Linear/Planar	115 – 117	Moderate	6213-89-4
(Z)-3-Bromoacrylic acid	Cis	Bent	57 – 63	High	1609-92-3

Mechanistic Insight: The large iodine atom in the (Z)-isomer creates significant steric strain and prevents tight lattice packing, lowering the lattice energy. The (E)-isomer adopts a planar, centrosymmetric packing motif that maximizes intermolecular hydrogen bonding between carboxylic acid dimers, stabilizing the solid phase up to ~147°C.

Experimental Protocol: Purification & Characterization

Achieving the 147–149°C standard requires removing the kinetic (Z)-isomer, which forms during the initial hydroiodination of propiolic acid.

Workflow Diagram: Purification of (E)-3-Iodoacrylic Acid[6]



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Figure 1: Purification workflow emphasizing the solubility difference between E and Z isomers in water.

Detailed Protocol: Recrystallization from Water

Based on Organic Syntheses standards.

- **Dissolution:** Suspend the crude 3-iodoacrylic acid (often a yellow/brown solid) in distilled water (approx. 10 mL per gram of solid).
- **Heating:** Heat the mixture to boiling. The (E)-isomer is sparingly soluble in cold water but highly soluble in boiling water.
 - **Note:** If colored impurities persist, add activated charcoal, boil for 2 minutes, and filter while hot.
- **Crystallization:** Allow the clear solution to cool slowly to room temperature. The (E)-isomer will crystallize as long, white needles.
 - **Critical Step:** Do not rush cooling. Rapid cooling traps the (Z)-isomer (MP 65°C) inside the crystal lattice, depressing the melting point.

- Isolation: Filter the crystals using a Büchner funnel. Wash with a small amount of ice-cold water.
- Drying: The high melting point allows for rigorous drying. Dry in a vacuum desiccator over or in a vacuum oven at 50°C for 4 hours.
 - Validation: Measure the melting point.[2] If the range is >2°C wide (e.g., 144–148°C), repeat the recrystallization.

Self-Validating Systems: How to Confirm Identity

Do not rely on melting point alone if the value is ambiguous. Use these secondary checks.

A. Mixed Melting Point Test

If you suspect your sample is the (E)-isomer but it melts at 140°C (slightly low), mix it 1:1 with a known standard of pure **(E)-3-iodoacrylic acid**.

- Result A (Identity Confirmed): MP remains ~140–142°C (or sharpens).
- Result B (Impurity Confirmed): MP drops significantly (e.g., to 120°C).

B. ¹H-NMR Coupling Constants (The Definitive Check)

Melting point is a bulk property; NMR is a molecular probe. The vinylic proton coupling constants (

) definitively distinguish the isomers.

- (E)-Isomer (Trans):
- (Z)-Isomer (Cis):

Protocol: Dissolve ~5 mg in DMSO-

or CDCl

. Focus on the doublet signals between 6.5–8.0 ppm.

References

- Organic Syntheses. "Pure (E)-3-iodoprop-2-enoic acid." Org.[3] Synth.2005, 82, 134. [[Link](#)] (Authoritative source for the 147-149°C melting point and water recrystallization protocol).

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Sources

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